

An In-depth Technical Guide to Isopalmitic Acid: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Hexyldecanoic acid*

Cat. No.: *B1666272*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isopalmitic acid, a branched-chain saturated fatty acid, is emerging as a molecule of interest in various scientific disciplines, from cosmetics to metabolic research. This technical guide provides a comprehensive overview of the physicochemical properties, biological activities, and potential therapeutic applications of isopalmitic acid. Particular focus is given to its role as a signaling molecule, specifically as an activator of Peroxisome Proliferator-Activated Receptor Alpha (PPAR α), a key regulator of lipid metabolism. This document consolidates quantitative data, outlines detailed experimental protocols, and presents visual diagrams of relevant pathways and workflows to serve as a valuable resource for researchers and professionals in drug development.

Introduction

Isopalmitic acid, systematically known as 14-methylpentadecanoic acid, is a C16 branched-chain fatty acid. Unlike its straight-chain isomer, palmitic acid, which is widely studied for its roles in metabolic diseases, isopalmitic acid's biological functions are less characterized. However, recent evidence suggests its involvement in significant cellular processes, warranting a closer examination of its properties and potential uses. This guide aims to provide a detailed technical overview of isopalmitic acid for the scientific community.

Physicochemical Properties of Isopalmitic Acid

A thorough understanding of the physical and chemical characteristics of isopalmitic acid is fundamental for its application in research and development. The following tables summarize key quantitative data.

Table 1: General and Physical Properties of Isopalmitic Acid (14-Methylpentadecanoic Acid)

Property	Value	Source(s)
Synonyms	14-Methylpentadecanoic acid, Isohexadecanoic acid	[1] [2]
Molecular Formula	$C_{16}H_{32}O_2$	[1] [3] [4]
Molecular Weight	256.42 g/mol	
Appearance	White to off-white solid/powder	
Melting Point	61.5-62.4 °C	
Boiling Point	371 °C at 760 mmHg	
Density	0.891 g/cm ³	
logP	7.04	
pKa (Strongest Acidic)	4.95	

Table 2: Solubility of Isopalmitic Acid

Solvent	Solubility	Notes	Source(s)
Water	0.00026 g/L (Predicted)	Largely insoluble due to its long hydrophobic chain.	
DMSO	100 mg/mL (389.99 mM)	May require sonication.	
Ethanol	Soluble	A stock solution can be made.	
Dimethyl Formamide (DMF)	Soluble	A stock solution can be made.	
Chloroform	Soluble	-	
Ether	Soluble	-	
Benzene	Soluble	-	
Trichloroethylene	High	Higher than in alcohols and alkanes.	
2-Propanol	High	-	
Hexane	Moderate	-	
Heptane	Moderate	-	
Acetone	Lower	-	

Biological Activities and Signaling Pathways

Isopalmitic acid exhibits distinct biological activities, with its role as a PPAR α activator being a key area of interest.

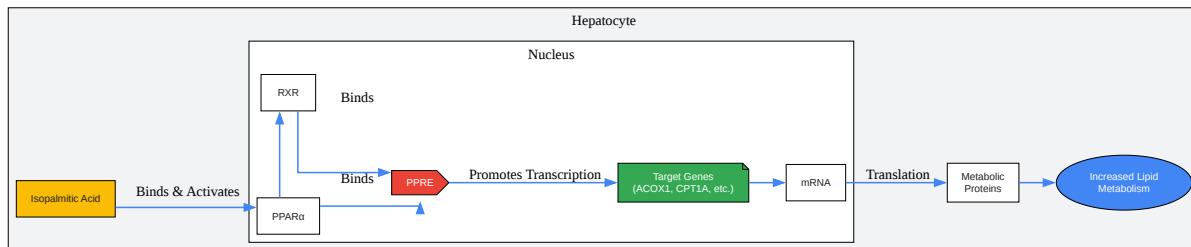
Activation of Peroxisome Proliferator-Activated Receptor Alpha (PPAR α)

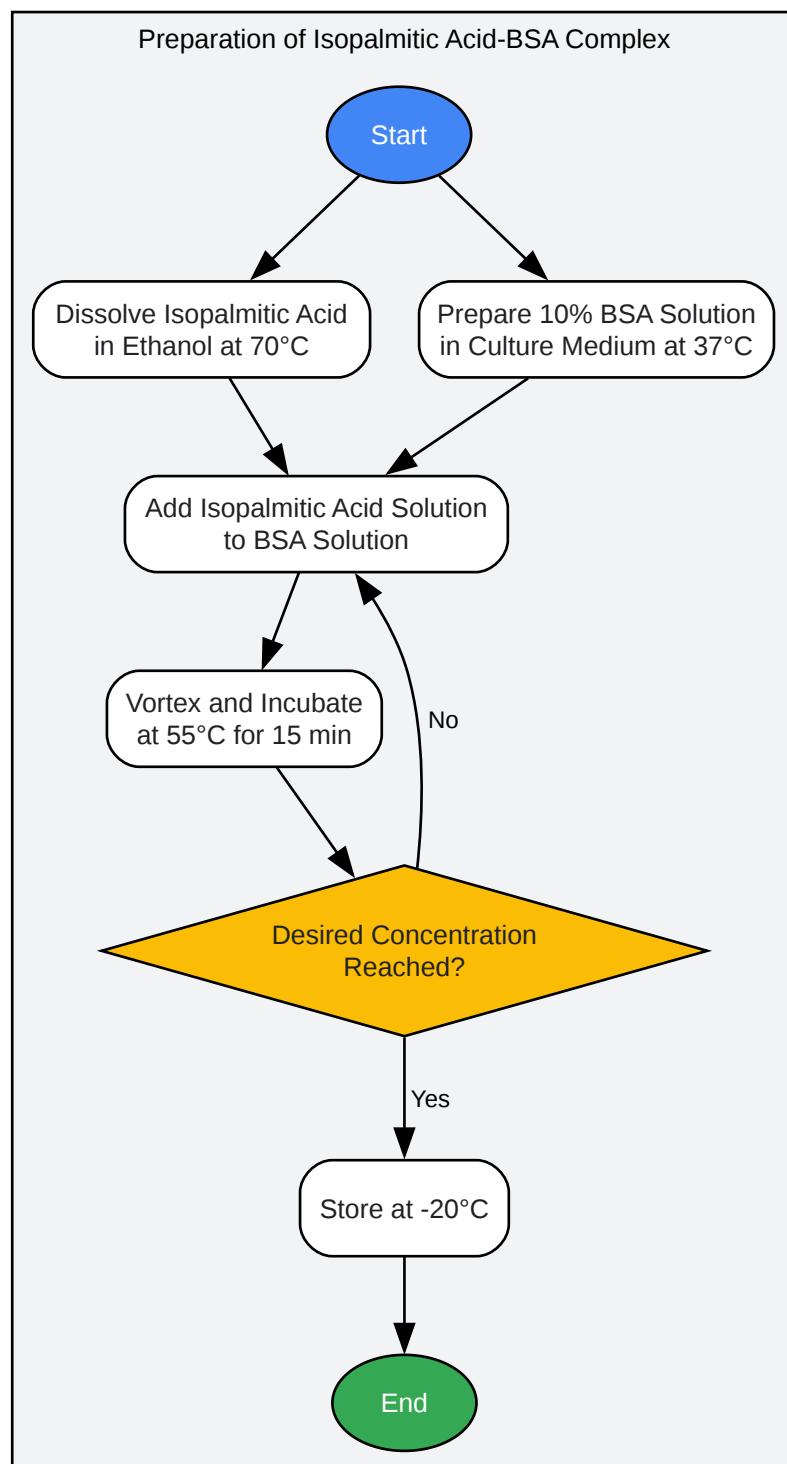
Recent studies have identified monomethyl branched-chain fatty acids, including isopalmitic acid, as potent activators of PPAR α . PPAR α is a nuclear receptor that plays a crucial role in the

regulation of lipid metabolism, particularly in tissues with high fatty acid oxidation rates like the liver.

Upon activation by a ligand such as isopalmitic acid, PPAR α forms a heterodimer with the retinoid X receptor (RXR). This complex then binds to specific DNA sequences known as peroxisome proliferator response elements (PPREs) in the promoter regions of target genes, leading to their increased transcription.

Diagram 1: Isopalmitic Acid-Mediated PPAR α Activation Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lipidmaps.org [lipidmaps.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Transfecting Plasmid DNA Into HepG2 Cells Using Lipofectamine 3000 Reagent | Thermo Fisher Scientific - KR [thermofisher.com]
- 4. khneochem.com [khneochem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Isopalmitic Acid: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666272#isopalmitic-acid-properties-and-uses\]](https://www.benchchem.com/product/b1666272#isopalmitic-acid-properties-and-uses)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com